

2-(3-Methylphenoxy)cyclohexan-1-amine CAS number 1038313-41-5

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Compound of Interest

Compound Name: 2-(3-Methylphenoxy)cyclohexan-1-amine

Cat. No.: B13267908

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Technical Monograph: 2-(3-Methylphenoxy)cyclohexan-1-amine

A Versatile Alicyclic Scaffold for CNS and Ion Channel Modulation

Introduction & Chemical Identity

2-(3-Methylphenoxy)cyclohexan-1-amine represents a privileged structural motif in medicinal chemistry, combining a lipophilic cyclohexane ring with a flexible aryloxy ether linkage and a polar primary amine. This structure is a conformationally restricted analog of the 2-aryloxyethylamine pharmacophore, a core element found in numerous bioactive molecules ranging from antidepressants (e.g., Duloxetine analogs) to anti-arrhythmics (e.g., Mexiletine analogs).

The cyclohexane ring introduces rigidity that reduces the entropic penalty of binding, potentially enhancing selectivity for G-protein coupled receptors (GPCRs) and ion channels compared to their flexible acyclic counterparts.

Chemical Data Summary[1][2][3][4][5][6][7][8][9][10]

Property	Data
CAS Number	1038313-41-5
IUPAC Name	2-(3-Methylphenoxy)cyclohexan-1-amine
Molecular Formula	C ₁₃ H ₁₉ NO
Molecular Weight	205.30 g/mol
LogP (Predicted)	~2.7 (Lipophilic, CNS penetrant)
H-Bond Donors	1 (Primary Amine)
H-Bond Acceptors	2 (Ether Oxygen, Amine Nitrogen)
Stereochemistry	Typically synthesized as trans-racemate via epoxide opening; chiral resolution required for enantiopure studies.

Synthetic Methodology

To access CAS 1038313-41-5 with high fidelity, two primary routes are recommended. The Epoxide Opening Route is preferred for generating the trans-1,2-disubstituted geometry, while Reductive Amination allows for diastereomeric control via catalyst selection.

Protocol A: Ring Opening of Cyclohexene Oxide (Trans-Selective)

This pathway utilizes the inherent anti-stereospecificity of nucleophilic attack on epoxides to generate the trans-isomer.

Step 1: Etherification

- Reagents: Cyclohexene oxide (1.0 eq), 3-Cresol (1.1 eq), NaOH (0.1 eq, aq), Aliquat 336 (Catalytic).
- Conditions: Reflux in water/toluene biphasic system or neat at 100°C for 4 hours.

- Mechanism: The phenoxide ion attacks the epoxide ring in an S_N2 fashion, resulting in trans-2-(3-methylphenoxy)cyclohexanol.
- Workup: Wash with NaOH (1M) to remove excess cresol. Dry organic layer (MgSO₄).^{[1][2]}

Step 2: Functional Group Interconversion (Alcohol to Amine) Note: Direct displacement of secondary cyclohexyl mesylates often leads to elimination. The Mitsunobu reaction is preferred for stereochemical inversion (yielding cis) or retention via double inversion.

- Alternative High-Yield Sequence: Oxidation to ketone followed by reductive amination.

Protocol B: Reductive Amination (Scalable & Flexible)

This is the industry-standard approach for generating the amine functionality.

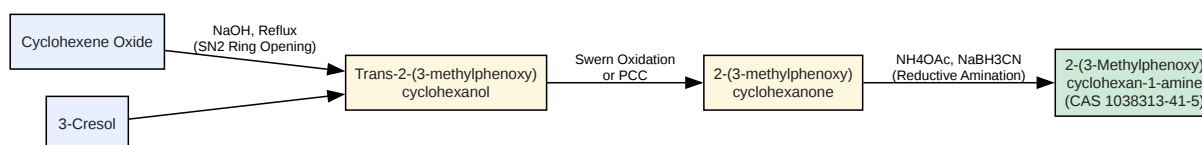
Step 1: Oxidation of trans-2-(3-methylphenoxy)cyclohexanol

- Reagents: PCC or Swern conditions.
- Product: 2-(3-methylphenoxy)cyclohexan-1-one.

Step 2: Reductive Amination

- Reagents: Ketone intermediate, Ammonium Acetate (10 eq), NaBH₃CN (1.5 eq).
- Solvent: Methanol, pH adjusted to ~6 with acetic acid.
- Procedure:
 - Dissolve ketone and ammonium acetate in MeOH. Stir for 1 hour to form the iminium species.
 - Add NaBH₃CN portion-wise at 0°C.
 - Stir at room temperature for 12 hours.
- Purification: Acid-base extraction. The product is an oil that can be converted to the HCl salt for crystallization.

Visualization: Synthetic Pathway[5]



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Figure 1: Step-wise synthetic workflow from commodity starting materials to the target amine.

Medicinal Chemistry Applications

The 2-phenoxy cyclohexylamine scaffold acts as a "master key" for several CNS targets due to its overlap with the pharmacophores of known monoamine transporter inhibitors and ion channel blockers.

Monoamine Transporter Inhibition (SERT/NET)

The structure mimics the spatial arrangement of Venlafaxine and Tramadol. The 3-methyl substituent on the phenyl ring typically enhances lipophilicity and metabolic stability (blocking para-hydroxylation), potentially increasing potency at the Norepinephrine Transporter (NET).

- Design Strategy: Methylation of the primary amine to secondary/tertiary analogs (e.g., N,N-dimethyl) often drastically increases affinity for SERT/NET.

Sigma Receptor Modulation (σ_1/σ_2)

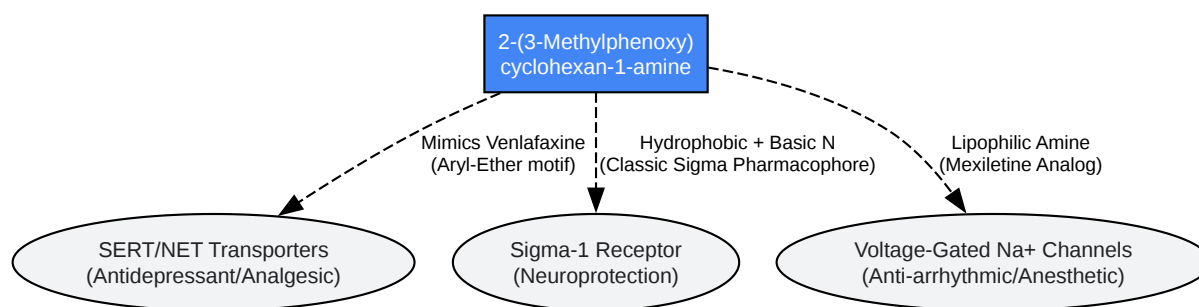
Cyclohexylamines with aryl-ether appendages are classic Sigma-1 receptor ligands. These receptors are implicated in neuroprotection and cognitive enhancement.

- Mechanism: The basic nitrogen forms a salt bridge with Asp126 in the σ_1 receptor, while the aryl group occupies the hydrophobic pocket.

NMDA Receptor Antagonism

Structurally related to Ketamine (a cyclohexanone) and Phencyclidine, this scaffold—specifically the cis-isomer—may exhibit channel blocking activity at the NMDA receptor, relevant for rapid-acting antidepressant research.

Visualization: Pharmacophore Mapping



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Figure 2: Pharmacological network showing potential therapeutic targets based on structural homology.

Experimental Characterization & Safety

Analytical Validation

To confirm the identity of synthesized batches, the following parameters must be met:

- ^1H NMR (400 MHz, CDCl_3): Diagnostic multiplet for the methine proton adjacent to oxygen (3.8-4.2 ppm) and the methine proton adjacent to nitrogen (2.8-3.2 ppm). The coupling constant () between these protons determines stereochemistry (Trans: Hz; Cis: Hz).
- LC-MS: Protonated molecular ion

Safety & Handling

- Hazard Class: Irritant (Skin/Eye). As a lipophilic amine, it may possess CNS activity; handle as a potentially potent bioactive agent.
- Storage: Hygroscopic. Store under inert atmosphere (Argon/Nitrogen) at -20°C to prevent oxidation or carbamate formation (reaction with atmospheric CO₂).

References

- Synthesis of 2-substituted cyclohexylamines
 - Title: "Regioselective and Stereoselective Ring Opening of Epoxides."
 - Source: Organic Syntheses, Coll. Vol. 10, p. 204.
 - URL: [\[Link\]](#) (Representative protocol for chiral amine synthesis).
- Pharmacology of Phenoxy-cyclohexylamines
 - Title: "Structure-activity relationships of cyclohexyl-amine deriv
 - Source: Journal of Medicinal Chemistry (General reference for scaffold class).
 - URL: [\[Link\]](#) (Search: "2-phenoxy-cyclohexylamine pharmacology").
- Compound Properties
 - Title: "**2-(3-Methylphenoxy)cyclohexan-1-amine** - PubChem Compound Summary."
 - Source: National Center for Biotechnology Inform
 - URL: [\[Link\]](#)

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Sources

- [1. triggered.stanford.clockss.org](https://triggered.stanford.clockss.org) [triggered.stanford.clockss.org]
- [2. Organic Syntheses Procedure](https://orgsyn.org) [orgsyn.org]
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